

# Technical Guide: Physicochemical Properties of 3,3-Dimethylpentane-1,5-diol

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## Compound of Interest

Compound Name: 3,3-Dimethylpentane-1,5-diol

Cat. No.: B1316476

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Audience: Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,3-Dimethylpentane-1,5-diol** is an organic compound with the chemical formula  $C_7H_{16}O_2$ . It is a diol, meaning it possesses two hydroxyl (-OH) groups. This structure allows for intermolecular hydrogen bonding, which significantly influences its physical properties, such as melting point and boiling point. Understanding these fundamental physicochemical characteristics is crucial for its application in various fields, including its use as a solvent, plasticizer, and in the synthesis of polymers and other complex molecules. This guide provides a consolidated overview of the reported melting and boiling points of **3,3-Dimethylpentane-1,5-diol**, details the standard experimental protocols for their determination, and presents a logical workflow for the physicochemical characterization of such compounds.

## Physicochemical Data

The reported physical properties of **3,3-Dimethylpentane-1,5-diol** are summarized in the table below. It is important to note the variability in the reported values for melting and boiling points across different sources, which may be attributable to different experimental conditions or sample purity.

Property	Value	Source(s)
CAS Number	53120-74-4	[1]
Molecular Formula	C7H16O2	[1]
Molecular Weight	132.2 g/mol	[1]
Physical Form	Colorless to slightly yellow liquid	[2][3]
Melting Point	-50°C	[2]
44.24°C (estimated)	[3][4]	
Boiling Point	150°C	[1]
208°C	[2]	
233.16°C (estimated)	[3][4]	

## Experimental Protocols

The determination of melting and boiling points are fundamental experiments for the characterization and purity assessment of chemical compounds.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow range. The presence of impurities typically lowers and broadens the melting point range.

Methodology: Capillary Method

This is a common and reliable method for determining the melting point.

- **Sample Preparation:** A small amount of the finely powdered, dry solid is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.[5] The sample must be well-packed to ensure uniform heating.[5]

- Apparatus: A melting point apparatus, such as a Mel-Temp or a Thiele tube, is used. The apparatus consists of a heating block or oil bath, a thermometer, and a means to view the sample.
- Procedure:
  - The capillary tube containing the sample is placed in the heating block of the apparatus.[4]
  - The sample is heated rapidly to a temperature about 20°C below the expected melting point.[5][6]
  - The heating rate is then slowed to approximately 1-2°C per minute to allow for thermal equilibrium to be established between the sample, the heating medium, and the thermometer.[7]
  - The melting point range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample has completely melted into a clear liquid.[4]

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.[2]

Methodology: Thiele Tube Method

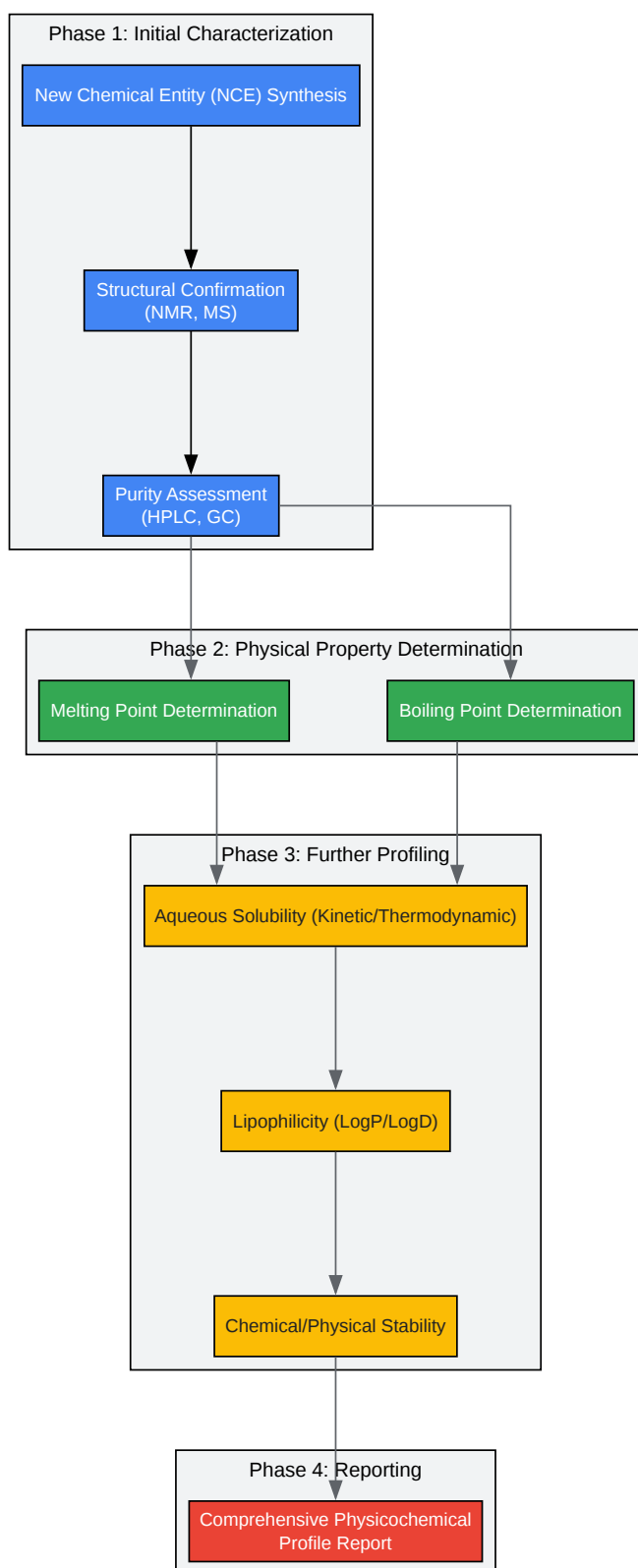
This micro-method is suitable for small quantities of liquid.[8]

- Sample Preparation: A small amount of the liquid (a few milliliters) is placed in a small test tube (fusion tube).[9] A capillary tube, sealed at one end, is inverted and placed into the liquid.[3]
- Apparatus: The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[1] The Thiele tube is designed to ensure uniform heating by convection currents.
- Procedure:

- The Thiele tube is heated gently and slowly at the side arm.<sup>[1]</sup>
- As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.<sup>[3]</sup> This indicates that the vapor pressure of the liquid has exceeded the external pressure.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.<sup>[1][8]</sup> This is the point where the vapor pressure of the liquid equals the atmospheric pressure.<sup>[1]</sup> It is also crucial to record the barometric pressure as the boiling point varies with it.<sup>[2][8]</sup>

## Physicochemical Characterization Workflow

The following diagram illustrates a generalized workflow for the physicochemical characterization of a new chemical entity (NCE) in a drug development setting. This process ensures that fundamental properties are well-understood before proceeding to more complex biological and formulation studies.



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Caption: Workflow for Physicochemical Characterization of a New Chemical Entity.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3,3-Dimethylpentane-1,5-diol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316476#3-3-dimethylpentane-1-5-diol-melting-point-and-boiling-point]

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